

# Potential off-target effects of AJ-76 hydrochloride

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## Compound of Interest

Compound Name: AJ-76 hydrochloride

CAS No.: 85378-82-1

Cat. No.: B1663672

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## Technical Support Center: AJ-76 Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **AJ-76 hydrochloride**. The information is designed to help users anticipate, identify, and troubleshoot potential off-target effects during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **AJ-76 hydrochloride**?

**AJ-76 hydrochloride** is characterized as a dopamine receptor antagonist with a preferential affinity for presynaptic D2-like autoreceptors.[1][2][3] It exhibits the highest affinity for the D3 receptor subtype, followed by D4 and D2 receptors.[1][4] Its antagonist activity at these autoreceptors leads to an increase in dopamine release and metabolism.[2][5]

Q2: What are the known binding affinities of **AJ-76 hydrochloride** for its primary targets?

The binding affinities (pKi) of **AJ-76 hydrochloride** for various dopamine receptor subtypes have been reported as follows. A higher pKi value indicates a stronger binding affinity.

| Receptor Subtype | Species | pKi Value | Reference                               |
|------------------|---------|-----------|-----------------------------------------|
| D3               | Human   | 6.95      | <a href="#">[1]</a> <a href="#">[4]</a> |
| D4               | Human   | 6.67      | <a href="#">[1]</a> <a href="#">[4]</a> |
| D2S              | Human   | 6.37      | <a href="#">[1]</a> <a href="#">[4]</a> |
| D2L              | Human   | 6.21      | <a href="#">[1]</a> <a href="#">[4]</a> |
| D2               | Rat     | 6.07      | <a href="#">[1]</a> <a href="#">[4]</a> |

Q3: Is there any published data on the off-target binding profile of **AJ-76 hydrochloride**?

Currently, there is limited publicly available information detailing a comprehensive off-target binding profile of **AJ-76 hydrochloride** against a broad panel of receptors (e.g., serotonergic, adrenergic, histaminergic, muscarinic). While it is primarily recognized for its high affinity for dopamine D2-like receptors, researchers should be aware that off-target effects are a theoretical possibility for any pharmacological agent and should be considered when interpreting unexpected experimental outcomes.

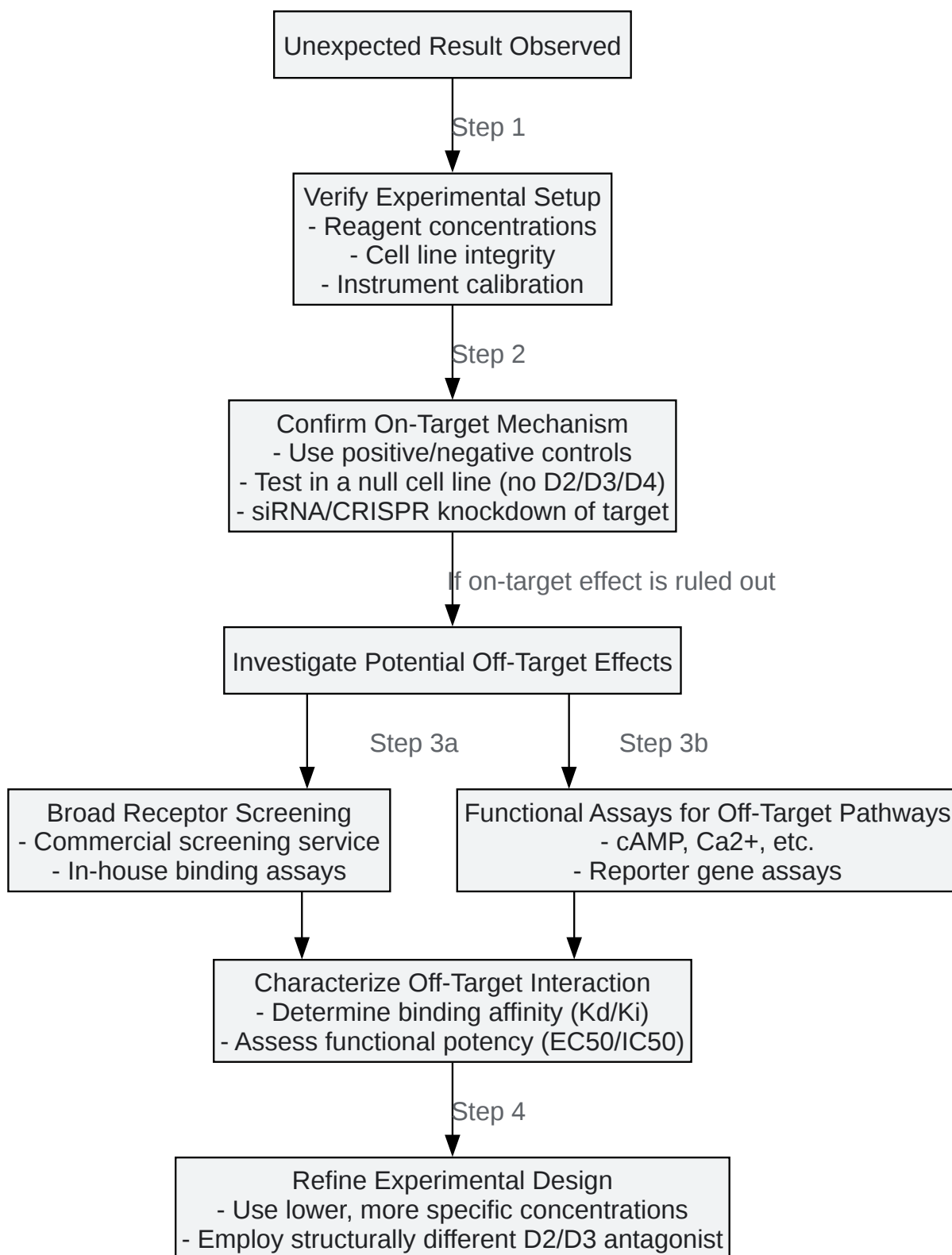
Q4: My experimental results with **AJ-76 hydrochloride** are not what I expected based on its known on-target activity. How can I determine if off-target effects are the cause?

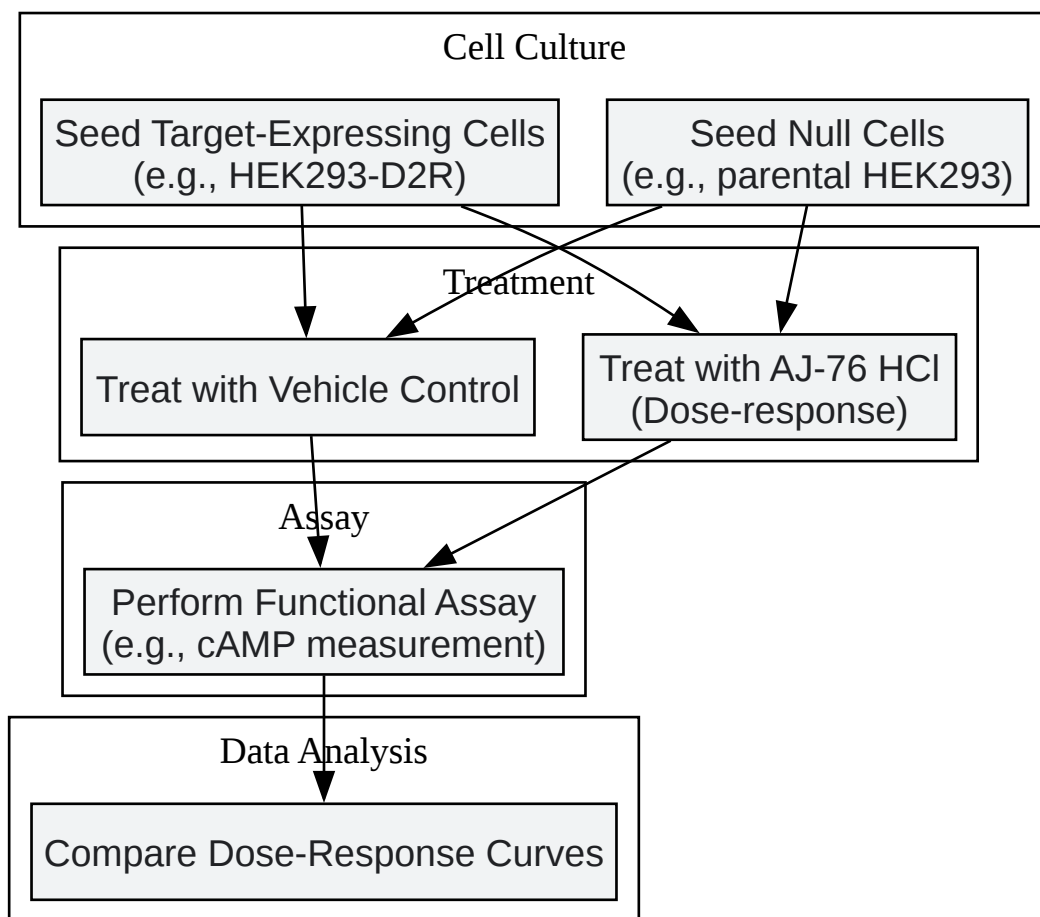
If you observe unexpected results, a systematic approach is recommended to investigate the possibility of off-target effects. This can involve a series of control experiments and validation steps. The following troubleshooting guide provides a workflow for addressing such discrepancies.

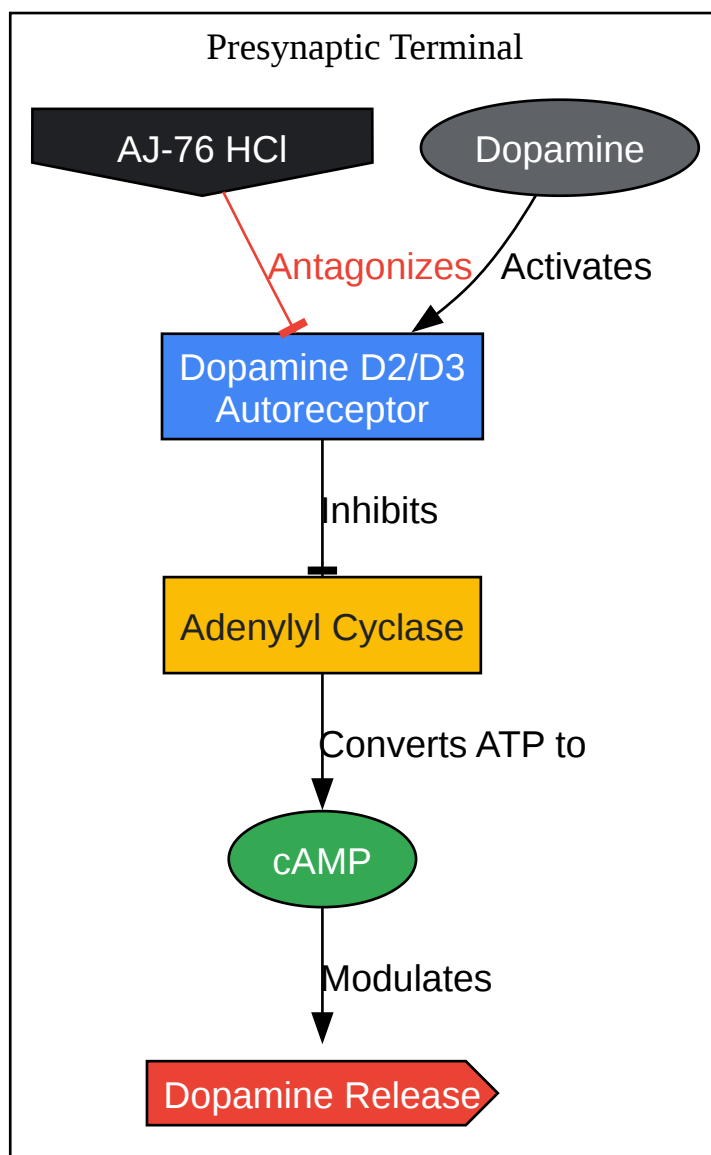
## Troubleshooting Guide for Unexpected Experimental Results

This guide is intended to help researchers identify potential off-target effects of **AJ-76 hydrochloride**.

**Initial Observation: Experimental results are inconsistent with the known pharmacology of AJ-76 hydrochloride as a dopamine D2-like receptor antagonist.**







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## References

- 1. (+)-AJ 76 hydrochloride | CAS 85378-82-1 | Tocris Bioscience [[tocris.com](https://www.tocris.com)]

- 2. Effects of repeated administration of the preferential dopamine autoreceptor antagonist, (+)-AJ76, on locomotor activity and brain DA metabolism in the rat - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. A pharmacological analysis of the effects of (+)-AJ 76 and (+)-UH 232 at release regulating pre- and postsynaptic dopamine receptors - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. The dopamine D3 receptor and autoreceptor preferring antagonists (+)-AJ76 and (+)-UH232; a microdialysis study - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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